

# Application Note & Protocols: Quantification of C18G Peptide in Biological Samples

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## Compound of Interest

Compound Name: C18G

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## Introduction

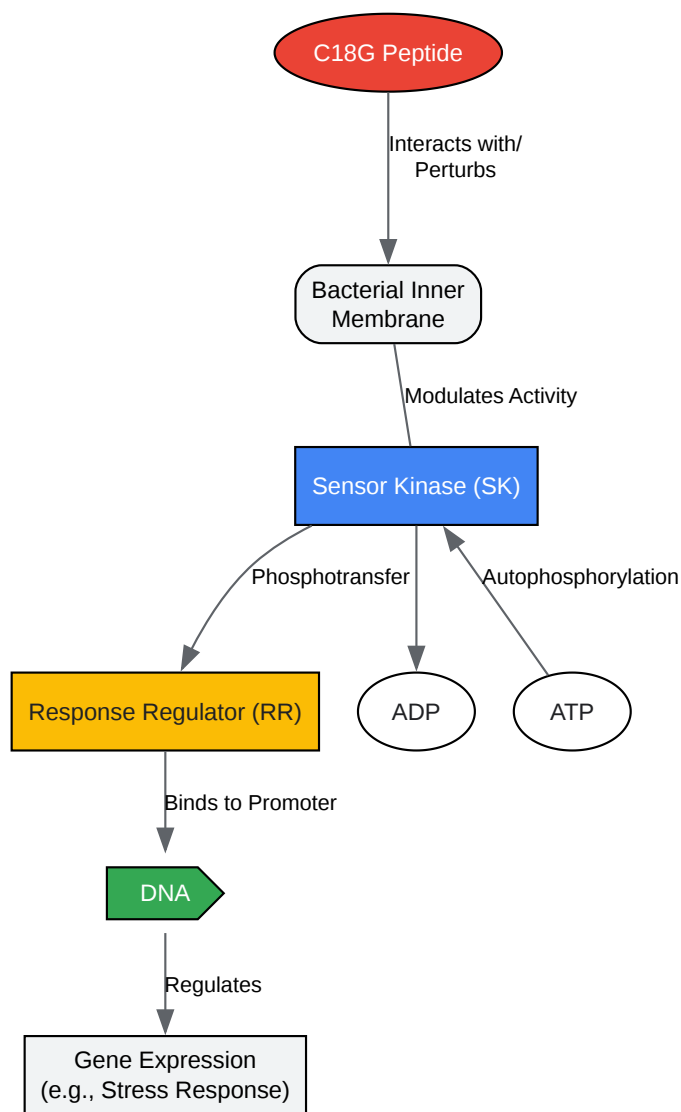
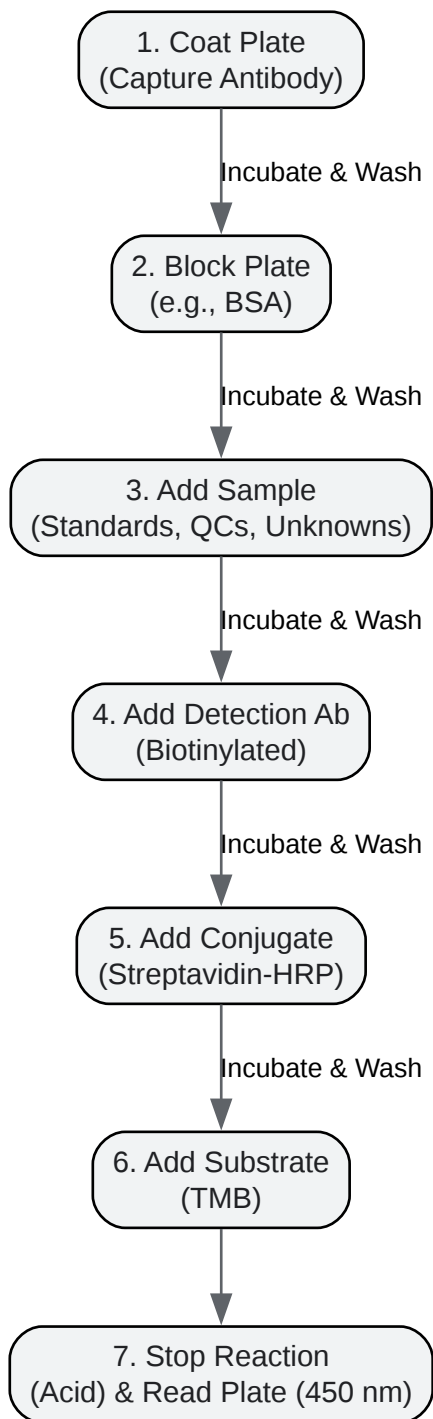
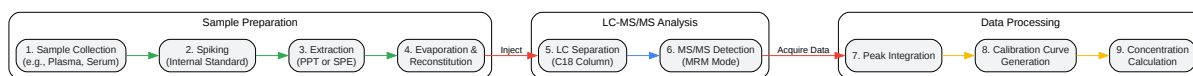
**C18G** is an 18-amino acid cationic antimicrobial peptide (AMP) derived from platelet factor IV, exhibiting broad-spectrum activity against various bacteria.[1][2] Its mechanism of action involves permeabilizing bacterial membranes and interacting with two-component signaling systems.[1][3] Accurate quantification of **C18G** in biological matrices such as plasma, serum, and tissue homogenates is critical for preclinical and clinical research, including pharmacokinetic (PK), pharmacodynamic (PD), and toxicology studies. This document provides detailed protocols for the quantification of **C18G** using two common bioanalytical platforms: Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) and Enzyme-Linked Immunosorbent Assay (ELISA).

## Method 1: Quantification by LC-MS/MS

LC-MS/MS is the gold standard for peptide quantification, offering high selectivity, sensitivity, and a wide dynamic range.[4][5] This method separates the target peptide from complex biological matrix components via liquid chromatography before detection and quantification by a triple quadrupole mass spectrometer.

## Experimental Workflow for LC-MS/MS

A typical workflow for peptide quantification using LC-MS/MS involves several key stages from sample preparation to data analysis.



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